Comparative Spectral Analysis: 6-[(oxiran-2-yl)methoxy]quinazoline

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Compound of Interest

Compound Name:	*6-[(oxiran-2-yl)methoxy]quinazoline*
CAS No.:	*2411293-89-3*
Cat. No.:	*B6247593*

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Executive Summary

In the synthesis of EGFR-tyrosine kinase inhibitors (TKIs) such as Gefitinib and Erlotinib, the introduction of the solubilizing side chain via **6-[(oxiran-2-yl)methoxy]quinazoline** is a critical quality gate. This intermediate serves as the electrophilic anchor for subsequent morpholine or amine attachment.

This guide provides a rigorous spectral analysis of **6-[(oxiran-2-yl)methoxy]quinazoline**, focusing on 1H NMR characterization. Unlike standard spectral lists, this document compares the target molecule against its specific synthetic precursors and degradation products, providing a self-validating logic for structure confirmation.

Molecular Architecture & Proton Assignment

The molecule consists of a rigid, electron-deficient quinazoline core linked to a flexible, strained oxirane (epoxide) ring. The chemical shifts are distinct and diagnostic.

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Structural Diagram & Labels

The following diagram maps the proton environments discussed in the spectral analysis.

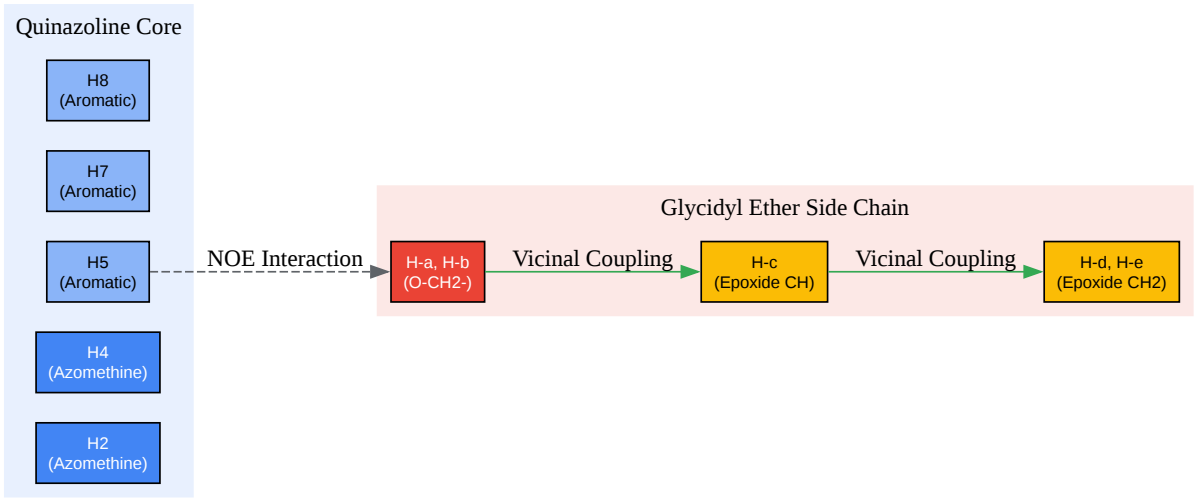

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Figure 1: Proton connectivity and key magnetic interactions in **6-[(oxiran-2-yl)methoxy]quinazoline**.

Comparative Spectral Data

The following data compares the Target Product with its immediate precursor (6-Hydroxyquinazoline) and its primary degradation impurity (Hydrolyzed Diol).

Solvent: DMSO-d6 (Preferred for solubility and resolution of exchangeable protons).
Frequency: 400 MHz.

Table 1: Chemical Shift Comparison (δ ppm)

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Proton Label	Target Product **(Epoxide)**	Precursor **(6-OH Quinazoline)**	Impurity **(Ring-Opened Diol)**	Diagnostic Logic
H2 (s)	9.20 – 9.30	9.15 – 9.25	9.20 – 9.30	Core Integrity: Confirms quinazoline ring is intact.
H4 (s)	9.50 – 9.60	9.45 – 9.55	9.50 – 9.60	Substitution Check: If H4 is replaced (e.g., 4-Cl), this singlet disappears.
Ar-OH (s)	Absent	10.2 – 10.5 (Broad)	Absent	Reaction Completion: Disappearance of OH confirms O-alkylation.
Linker (O-CH2)	4.15 (dd), 4.52 (dd)	Absent	4.05 – 4.15 (m)	Diastereotopicity: The chiral epoxide renders these protons magnetically non-equivalent.
Epoxide CH	3.40 – 3.45 (m)	Absent	Shifted to ~3.8 (m)	Ring Strain: Epoxide protons are shielded (<3.5 ppm). Diol protons shift downfield.
Epoxide CH2	2.75 (dd), 2.90 (t)	Absent	Shifted to ~3.5 (m)	Fingerprint: The "upfield" signals (2.7-2.9 ppm) are unique to the

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				intact epoxide ring.
Aliphatic OH	Absent	Absent	4.6 – 5.0 (d/t)	Stability Indicator: Appearance of new OH signals indicates hydrolysis (diol formation).

Detailed Analysis & Causality

Scenario A: Confirmation of Synthesis (Precursor vs. Product)

The transformation from 6-hydroxyquinazoline to the glycidyl ether is an O-alkylation.

- Success Criteria:
  - Disappearance of the Phenolic OH: The broad singlet >10 ppm must vanish.
  - Appearance of the AMX Pattern: The epoxide ring protons form a distinct pattern. You will see two multiplets for the terminal CH2 (H-d, H-e) at 2.7–2.9 ppm and one multiplet for the methine (H-c) at ~3.4 ppm.
  - Linker Splitting: The O-CH2 protons (H-a, H-b) are diastereotopic due to the adjacent chiral center (epoxide carbon). They appear as widely separated doublets of doublets (dd) around 4.1–4.5 ppm, with a large geminal coupling constant (

    Hz).

Scenario B: Detection of Hydrolysis (Product vs. Impurity)

The epoxide ring is highly strained and susceptible to hydrolysis by moisture, forming the diol (6-(2,3-dihydroxypropoxy)quinazoline).

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- Failure Criteria (Degradation):
  - Loss of Upfield Signals: The diagnostic signals at 2.7–2.9 ppm (epoxide CH2) disappear.
  - Downfield Shift: These protons shift to the 3.4–3.6 ppm region (typical ether/alcohol range) upon ring opening.
  - New Exchangeable Protons: In DMSO-d6, the resulting primary and secondary alcohol protons appear as doublets/triplets around 4.6–5.0 ppm.

Experimental Protocol

To ensure reproducibility and minimize solvent-induced degradation during analysis.

Step-by-Step Methodology

- Sample Preparation:
  - Weigh 5–10 mg of the solid sample.
  - Dissolve in 0.6 mL of DMSO-d6 (99.9% D).
  - Note: CDCl3 can be used, but quinazolines often show poor solubility, leading to broad lines. DMSO-d6 is preferred for detecting OH impurities.
- Instrument Parameters:
  - Pulse Sequence: Standard 1D Proton (zg30).
  - Scans (NS): 16 (sufficient for >95% purity), 64 (for impurity profiling <1%).
  - Relaxation Delay (D1): Set to 2.0 s to ensure full relaxation of the isolated aromatic protons (H2/H4).
- Processing:
  - Window Function: Exponential multiplication (LB = 0.3 Hz).

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- Phasing: Manual phasing is critical for the diastereotopic linker protons to resolve the coupling constants.

Workflow Visualization

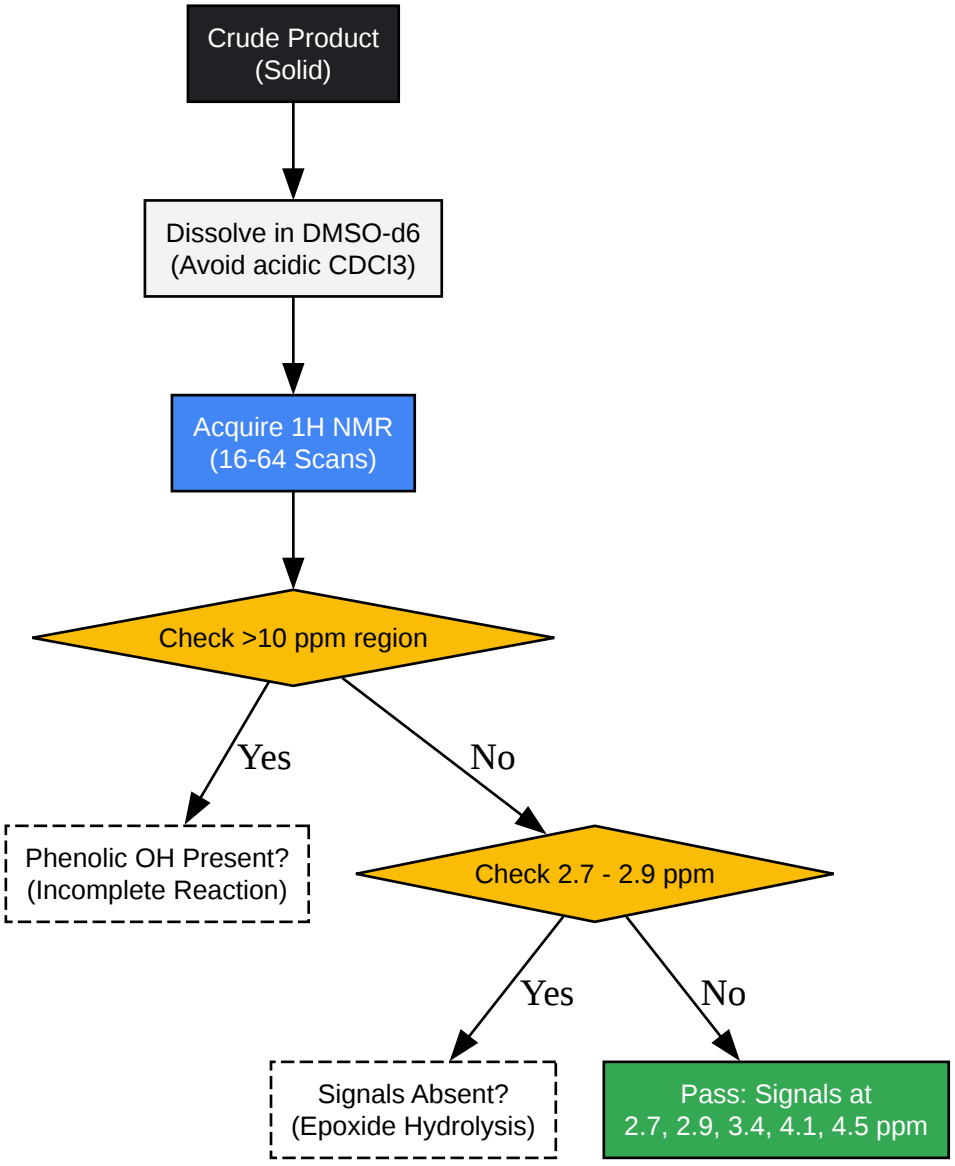

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Figure 2: Analytical decision tree for QC validation of **6-[(oxiran-2-yl)methoxy]quinazoline**.

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